

Technical Monograph: Structural & Functional Analysis of 2-(Pinacolboronato)-9H-Carbazole

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Compound of Interest

Compound Name: 2-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)-9H-carbazole

CAS No.: 871125-67-6

Cat. No.: B1421217

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Executive Summary & Chemical Identity

2-(9H-carbazol-2-yl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane (CAS: 1242412-60-7 / 871125-67-6) is a critical organoboron intermediate used primarily in the synthesis of organic semiconductors (OLEDs, OPVs) and pharmaceutical scaffolds. Unlike the more common 3-substituted isomers, the 2-substituted carbazole motif offers unique conjugation pathways that preserve high triplet energy (

), making it indispensable for phosphorescent host materials and Thermally Activated Delayed Fluorescence (TADF) emitters.

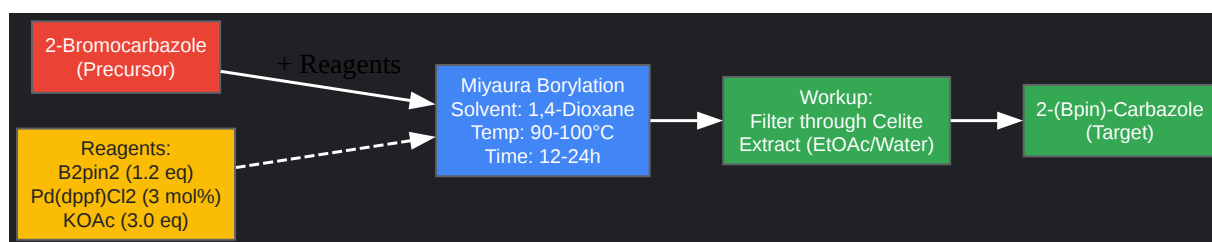
Core Physicochemical Data

Property	Specification
IUPAC Name	2-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)-9H-carbazole
Molecular Formula	
Molecular Weight	293.17 g/mol
Appearance	White to off-white crystalline powder
Melting Point	195.0 – 200.0 °C (Literature range)
Solubility	Soluble in , THF, DMSO; Insoluble in water
Key Functional Groups	Secondary Amine (N-H), Boronic Ester (Bpin)

Synthesis & Mechanistic Protocol

The synthesis of the 2-isomer is kinetically more challenging than the 3-isomer due to the directing nature of the carbazole nitrogen, which favors electrophilic substitution at the 3- and 6-positions. Consequently, the 2-boryl species is typically accessed via Miyaura Borylation of a pre-synthesized 2-bromocarbazole precursor.

Synthetic Workflow (Graphviz)



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Caption: Step-wise synthetic workflow for the conversion of 2-bromocarbazole to the target boronic ester.

Detailed Protocol

Reagents:

- 2-Bromocarbazole (1.0 eq)
- Bis(pinacolato)diboron () (1.2 eq)
- [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) () (0.03 eq)
- Potassium Acetate (KOAc) (3.0 eq)
- Solvent: Anhydrous 1,4-Dioxane (degassed)

Procedure:

- Setup: In a glovebox or under strictly inert atmosphere (or Ar), combine 2-bromocarbazole, , KOAc, and in a Schlenk flask.
- Solvation: Add anhydrous, degassed 1,4-dioxane. The concentration should be approximately 0.1 M – 0.2 M relative to the bromide.
- Reaction: Seal the vessel and heat to 95°C for 16–24 hours. Monitor by TLC (eluent: Hexane/EtOAc) or GC-MS.
 - Note: The N-H proton is acidic (in DMSO), but KOAc is a mild base (of conjugate acid

), preventing extensive deprotonation that would poison the catalyst or lead to N-borylation side products.

- Workup: Cool to room temperature. Filter the suspension through a pad of Celite to remove palladium black and inorganic salts. Wash the pad with ethyl acetate.
- Purification: Concentrate the filtrate. Recrystallize from Hexane/Chloroform or purify via silica gel chromatography (Gradient: 0-10% EtOAc in Hexanes).
 - Caution: Silica gel can induce partial hydrolysis of the boronic ester to the boronic acid. Rapid elution or the use of neutral alumina is recommended if instability is observed.

Structural Characterization

The 2-isomer possesses a distinct spectroscopic signature compared to the common 3-isomer.

NMR Spectroscopy (Diagnostic Signals)

The substitution at the 2-position breaks the symmetry of the carbazole ring (if N-H is considered static on the NMR timescale) or maintains

symmetry if rapid exchange occurs, but the key is the coupling pattern on the substituted ring.

Nucleus	Shift (, ppm)	Multiplicity	Assignment	Diagnostic Feature
H	11.0 – 11.3	Broad Singlet	N-H (9-H)	Exchangeable; confirms free amine.
H	8.0 – 8.1	Doublet (Hz)	4-H / 5-H	Ortho to N; typically the most downfield aromatic signal.
H	7.8 – 7.9	Singlet (fine splitting)	1-H	Critical Diagnostic: The proton at position 1 is isolated between the bridgehead and the Bpin group. It appears as a singlet or doublet with small meta-coupling (Hz).
H	1.35 – 1.39	Singlet (12H)	Pinacol	Confirms presence of intact ester.
B	~30 – 31	Broad Singlet	Boron Center	Typical for aryl-Bpin; distinguishes from boronic acid (often sharper/shifted).

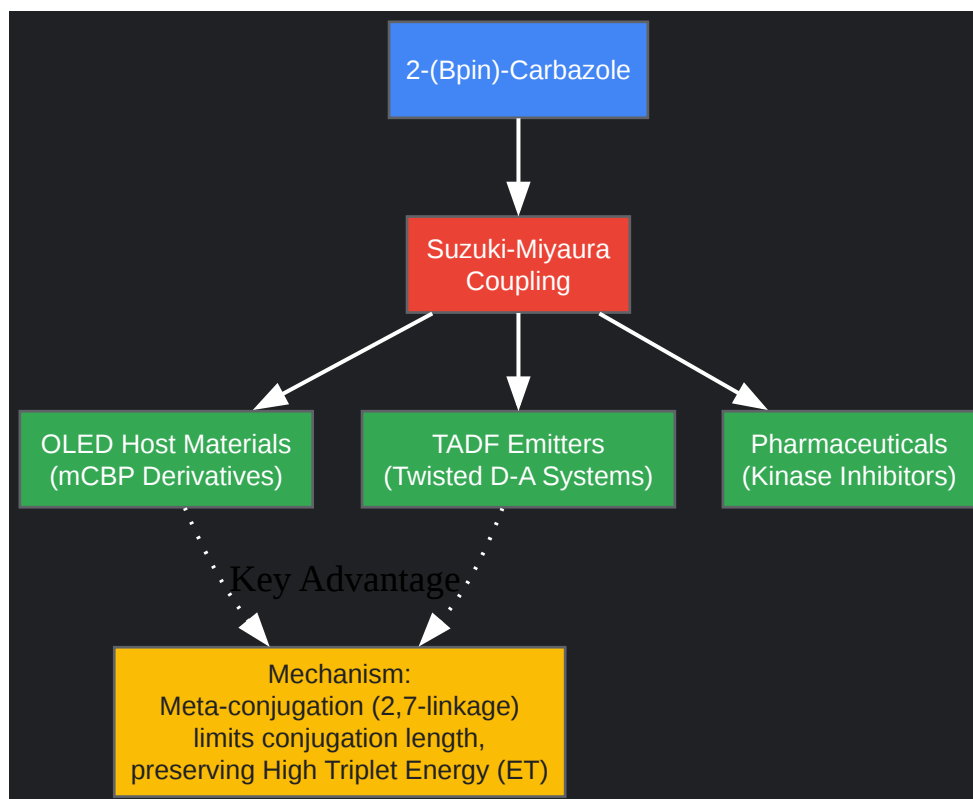
Mass Spectrometry (HRMS)

- Ionization Mode: ESI (+) or APCI (+)
- Theoretical Mass (): 294.166
- Observed Pattern: Look for the characteristic boron isotope pattern (: ratio of ~1:4).

Applications in Drug Discovery & Optoelectronics

The 2-substitution pattern is strategically chosen to modulate conjugation length without quenching triplet states.

Signaling & Logic Pathway (Graphviz)



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Caption: Logic flow illustrating the downstream utility of the 2-carbazolyl boronate in high-value applications.

Why the 2-Isomer?

In OLED design, 3,6-substitution (para to Nitrogen) allows for extensive delocalization, which lowers the triplet energy (

). For blue phosphorescent hosts, a high

is required. The 2,7-substitution (meta to Nitrogen) interrupts this conjugation, maintaining a high

(> 2.7 eV) suitable for confining blue excitons. This boronic ester is the primary building block for constructing such 2,7-functionalized matrices.

Handling & Stability

- **Storage:** Store at 2–8°C under inert atmosphere. Boronic esters are susceptible to protodeboronation or hydrolysis to boronic acid upon prolonged exposure to moisture.
- **Safety:** Carbazole derivatives can be skin irritants. Standard PPE (gloves, goggles, fume hood) is mandatory.
- **Quality Control:** Check purity via HPLC (C18 column, Acetonitrile/Water gradient). Impurities often include the hydrolyzed boronic acid or homocoupled bis-carbazole.

References

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- TCI Chemicals. Product Specification: **2-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)-9H-carbazole** (Product No. T3441).

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